

# bosutinib pharmacokinetics metabolism

## CYP3A4 elimination half-life

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### Compound Focus: Bosutinib

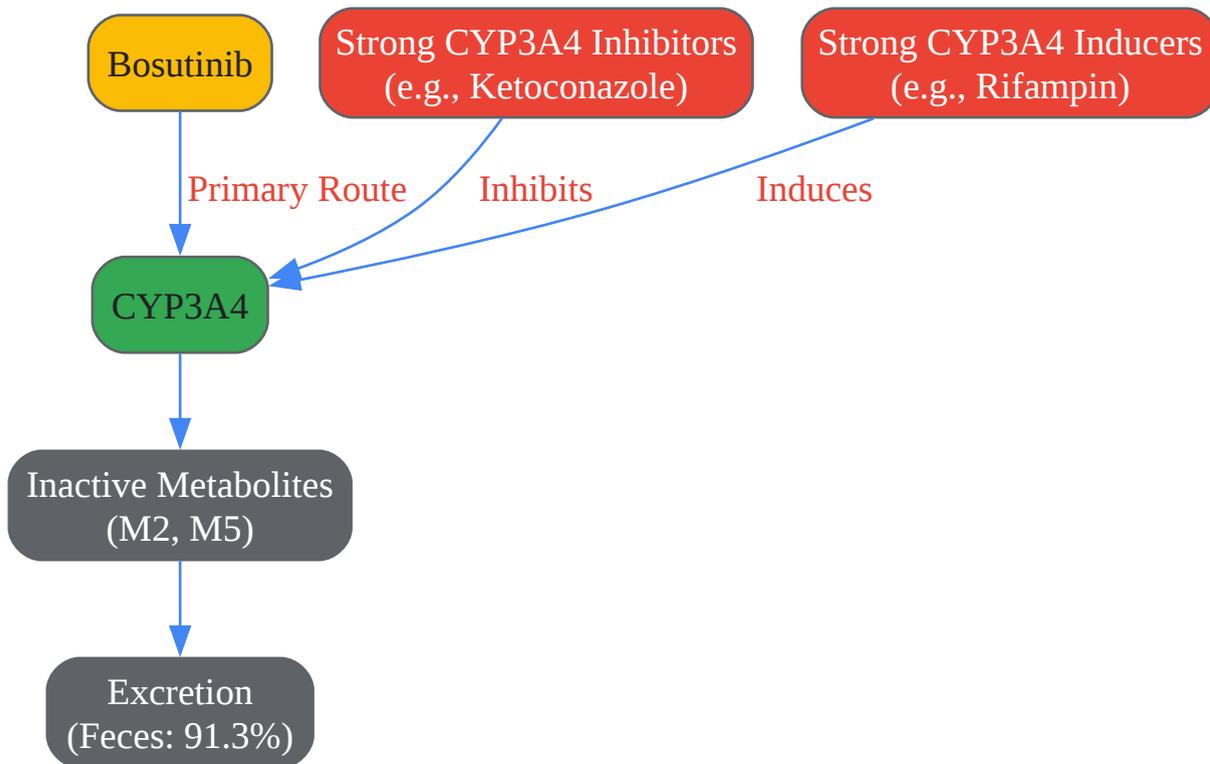
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## Metabolism and Drug Interactions

**Bosutinib** undergoes significant first-pass metabolism and is a substrate for CYP3A4 and P-glycoprotein (P-gp), making it highly susceptible to drug-drug interactions [1] [2] [3].



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**Bosutinib** is primarily metabolized by CYP3A4 into inactive metabolites, a process significantly affected by inhibitors and inducers [1] [4] [2].

The clinical impact of these interactions is substantial, as shown in the following data from drug interaction studies.

Interacting Agent	Effect on Bosutinib Pharmacokinetics
<b>Strong CYP3A4 Inhibitor</b> (e.g., Ketoconazole)   ( $C_{\max}$ ): <b>5.2-fold increase</b> AUC: <b>8.6-fold increase</b> [2]     <b>Moderate CYP3A4 Inhibitor</b> (e.g., Aprepitant)   ( $C_{\max}$ ): <b>1.5-fold increase</b> AUC: <b>2.0-fold increase</b> [2]     <b>Strong CYP3A4 Inducer</b> (e.g., Rifampin)   ( $C_{\max}$ ): <b>86% decrease</b> AUC: <b>94% decrease</b> [2] [5]     <b>Proton Pump Inhibitor</b> (e.g., Lansoprazole)   ( $C_{\max}$ ): <b>46% decrease</b> AUC: <b>26% decrease</b> [2] [5]	

## Impact of Organ Impairment

### Hepatic Impairment

Compared to healthy subjects, a single 200 mg **bosutinib** dose led to increased exposure in patients with hepatic impairment [6] [2]. The elimination half-life also prolonged from 55 hours in healthy subjects to 86, 113, and 111 hours in Child-Pugh A, B, and C patients, respectively [6].

### Renal Impairment

**Bosutinib** exposure increases in patients with renal impairment. The AUC increased **1.4-fold** in moderate renal impairment (CL<sub>cr</sub> 30-50 mL/min) and **1.6-fold** in severe renal impairment (CL<sub>cr</sub> <30 mL/min) [2].

## Methodologies in Key Studies

The quantitative data on **bosutinib** pharmacokinetics were derived from well-established clinical trial designs.

- **Study Designs:** Key data come from **open-label, single-dose studies** in healthy subjects and patients with hepatic or renal impairment, often using a **matched-control** design [6] [2].
- **Drug-Drug Interaction (DDI) Studies:** These are typically **randomized, crossover studies** in healthy volunteers. Participants receive a single dose of **bosutinib** alone and then concomitantly with the interacting drug (e.g., ketoconazole, rifampin) [2] [5].
- **Pharmacokinetic Analysis:** Plasma concentrations are determined using validated high-performance liquid chromatography-tandem mass spectrometry (HPLC-MS/MS) or similar methods. Non-compartmental analysis is standard for calculating PK parameters like AUC, ( $C_{\max}$ ), ( $t_{\max}$ ), and ( $t_{1/2}$ ) [7] [2].
- **Mass Balance Studies:** These studies administer a single oral dose of [ $^{14}\text{C}$ ]-radiolabeled **bosutinib** to determine routes of elimination, with excreta (feces and urine) collected over several days to measure total recovery of radioactivity [4].

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## References

1. Bosutinib [en.wikipedia.org]
2. BOSULIF® (bosutinib) Clinical Pharmacology [pfizermedical.com]
3. Role of CYP3A4 in kinase inhibitor metabolism and ... [tcr.amegroups.org]
4. Bosutinib: Uses, Interactions, Mechanism of Action [go.drugbank.com]
5. Bosutinib for Chronic Myeloid Leukemia - PMC [pmc.ncbi.nlm.nih.gov]
6. Evaluation of the pharmacokinetics and safety of bosutinib ... [pubmed.ncbi.nlm.nih.gov]
7. Bosutinib for Successful Treatment-Free Remission in ... [pmc.ncbi.nlm.nih.gov]

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**Address:** Ontario, CA 91761, United States

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